

Unveiling the Molecular Architecture of 2-Hydroxyplatyphyllide: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

Cat. No.: B149218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **2-Hydroxyplatyphyllide**, a phenolic norsesquiterpene. This document details the isolation, physicochemical properties, and spectroscopic data that were instrumental in determining its molecular structure. Experimental protocols and a logical workflow for its structure determination are also presented to aid researchers in the field of natural product chemistry and drug discovery.

Introduction

2-Hydroxyplatyphyllide is a natural compound isolated from the rhizomes of *Ligularia dentata*, a plant belonging to the Asteraceae family. Its structural elucidation is a critical step in understanding its potential biological activities and for the development of new therapeutic agents. This guide summarizes the key data and methodologies employed in the characterization of this molecule.

Physicochemical and Spectroscopic Data

The structural determination of **2-Hydroxyplatyphyllide** was accomplished through a combination of physicochemical measurements and spectroscopic techniques. The key quantitative data are summarized in the tables below for clarity and comparative analysis.

Table 1: Physicochemical Properties of **2-Hydroxyplatyphyllide**

Property	Value
Melting Point	214.0-216.0°C
Optical Rotation	$[\alpha]_D$: -66.5° (c 0.43, MeOH)

Table 2: Spectroscopic Data of **2-Hydroxyplatyphyllide**

Technique	Data
UV Spectroscopy (MeOH)	λ_{max} : 239 (sh), 313 nm
Infrared (IR) Spectroscopy (KBr)	ν_{max} : 3280, 1735, 1645 cm^{-1}
Mass Spectrometry (EIMS)	m/z: 230 (M^+), 162 (base peak)

Unfortunately, detailed ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) data for **2-Hydroxyplatyphyllide** are not readily available in the public domain at this time. The primary literature from 1982, which is expected to contain this information, could not be accessed in its entirety.

Experimental Protocols

The following sections detail the generalized experimental protocols for the isolation and characterization of **2-Hydroxyplatyphyllide** based on standard methodologies for natural product chemistry.

Isolation of 2-Hydroxyplatyphyllide from *Ligularia dentata*

The isolation of **2-Hydroxyplatyphyllide** from the rhizomes of *Ligularia dentata* involves a multi-step extraction and chromatographic purification process.

Protocol:

- Extraction:

- Air-dried and powdered rhizomes of *Ligularia dentata* are extracted exhaustively with methanol at room temperature.
- The methanol extract is concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning:
 - The crude methanol extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
 - The fractions are monitored by thin-layer chromatography (TLC) to track the presence of the target compound.
- Column Chromatography:
 - The ethyl acetate fraction, typically enriched with phenolic compounds, is subjected to column chromatography on silica gel.
 - A gradient elution system, for example, a mixture of n-hexane and ethyl acetate with increasing polarity, is used to separate the components.
- Preparative TLC or HPLC:
 - Fractions containing **2-Hydroxyplatyphyllide**, as identified by TLC, are further purified using preparative TLC or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

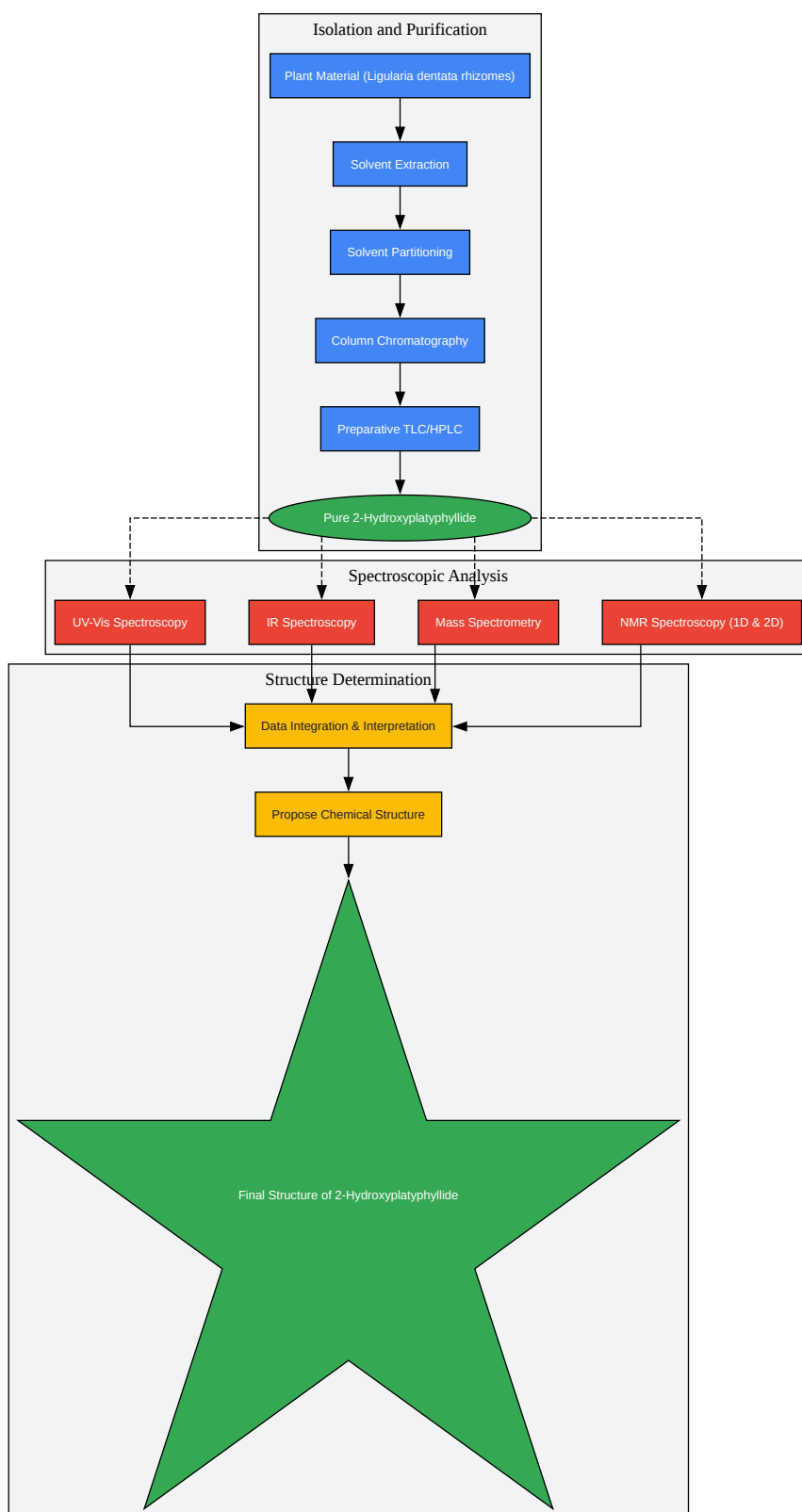
Standard spectroscopic techniques are employed to elucidate the structure of the isolated compound.

- UV-Vis Spectroscopy: The UV spectrum is recorded on a spectrophotometer in methanol to identify chromophores within the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum is obtained using a Fourier-transform infrared (FTIR) spectrometer with KBr pellets to identify functional groups.

- Mass Spectrometry (MS): Electron Impact Mass Spectrometry (EIMS) is used to determine the molecular weight and fragmentation pattern of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra, along with 2D NMR experiments (e.g., COSY, HSQC, HMBC), are crucial for establishing the carbon skeleton and the precise arrangement of protons and carbons. These experiments would be run in a suitable deuterated solvent like CDCl_3 or DMSO-d_6 .

Logical Workflow for Structure Elucidation

The process of elucidating the chemical structure of a novel natural product like **2-Hydroxyplatyphylide** follows a logical progression of experiments and data analysis. The workflow diagram below illustrates these steps.



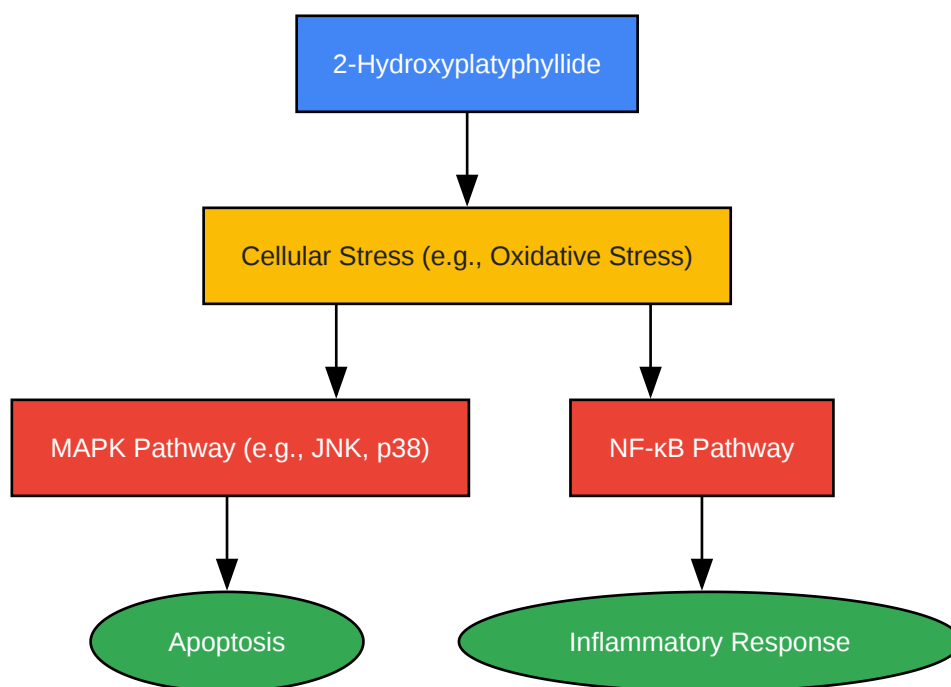
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Caption: Workflow for the structure elucidation of **2-Hydroxyplatyphyllide**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activities or the signaling pathways associated with **2-Hydroxyplatyphyllide**. However, phenolic compounds, as a class, are known to exhibit a wide range of biological effects, including antioxidant, anti-inflammatory, and cytotoxic activities. Furthermore, other compounds isolated from *Ligularia* species have demonstrated cytotoxic effects against various cancer cell lines. Further research is warranted to investigate the potential therapeutic properties of **2-Hydroxyplatyphyllide**.

Should such studies be undertaken, a potential signaling pathway to investigate, given the nature of phenolic compounds, could be related to cellular stress responses or inflammatory pathways.



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Caption: Hypothetical signaling pathways for **2-Hydroxyplatyphyllide**.

Conclusion

The foundational work on the isolation and preliminary characterization of **2-Hydroxyplatyphyllide** from *Ligularia dentata* has been established. This technical guide

provides a summary of the available data and outlines the necessary experimental and logical frameworks for its complete structure elucidation. The missing NMR data remains a critical gap that needs to be addressed to fully define its chemical structure. Future research should also focus on evaluating the biological activities of this phenolic norsesquiterpene to explore its potential as a lead compound in drug development.

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